

Encequidar mesylate stability and storage conditions

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Compound of Interest

Compound Name: Encequidar mesylate

Cat. No.: B612220

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Encequidar Mesylate Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **Encequidar Mesylate**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **Encequidar Mesylate**?

A1: Solid **Encequidar Mesylate** is stable under recommended storage conditions and should be stored in a well-ventilated, locked-up place with the container tightly closed[1]. For long-term storage, -20°C is recommended, at which it is stable for at least four years[2]. For amorphous solid dispersions, it is recommended to store them at -18°C and protected from light[3]. The compound can be shipped at room temperature for short periods (less than 2 weeks)[1].

Q2: How should I store stock solutions of **Encequidar Mesylate**?

A2: Stock solutions should be stored sealed and protected from moisture[1][4]. The stability of the solution depends on the storage temperature. It is recommended to prepare working solutions for in-vivo experiments fresh on the same day of use[4].

Q3: What solvents are suitable for preparing **Encequidar Mesylate** stock solutions?

A3: **Encequidar Mesylate** is soluble in DMSO and DMF, with a solubility of up to 30 mg/mL in each[2]. For certain experimental preparations, such as amorphous solid dispersions for in vivo studies, solutions have been prepared in mixtures of tert-butanol, acetonitrile (ACN), and water[3][5].

Q4: Is **Encequidar Mesylate** sensitive to any particular stress conditions?

A4: Yes, **Encequidar Mesylate** is highly unstable under alkaline (basic) hydrolysis conditions[6][7][8]. Stress testing has shown that this leads to the formation of two distinct degradation products[6][7]. The compound is stable under acidic hydrolysis, oxidative, thermal, and photolytic stress conditions[6].

Q5: What are the known incompatibilities for **Encequidar Mesylate**?

A5: **Encequidar Mesylate** is incompatible with strong acids, strong alkalis, and strong oxidizing or reducing agents[1]. Contact with these substances should be avoided to prevent degradation.

Data Summary: Storage and Stability

Table 1: Storage Conditions for **Encequidar Mesylate**

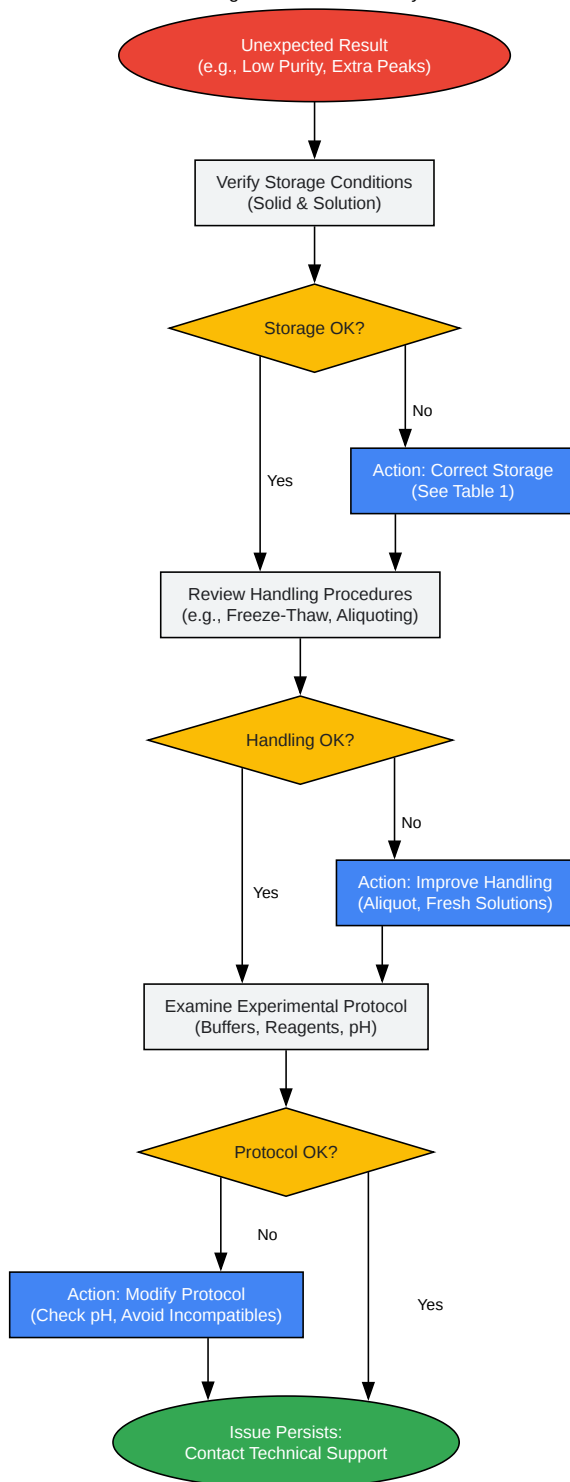
| Form | Condition | Temperature | Duration | Notes |
|----------------|------------|-------------|--|---|
| Solid | Long-term | -20°C | ≥ 4 years | N/A[2] |
| Shipping | Room Temp. | < 2 weeks | Continental US; may vary elsewhere[1][2] | |
| Stock Solution | Long-term | -80°C | 6 months | Sealed, away from moisture[1] [4] |
| Short-term | -20°C | 1 month | Sealed, away from moisture[1] [4] | |

Troubleshooting Guide

| Issue | Possible Cause(s) | Recommended Action(s) |
|---|--|--|
| Unexpected loss of compound activity or purity in experiments. | 1. Improper storage of solid compound or stock solution. 2. Repeated freeze-thaw cycles of stock solution. 3. Use of expired stock solution. 4. Contamination of the solution. | 1. Verify storage conditions against Table 1. 2. Aliquot stock solutions upon preparation to minimize freeze-thaw cycles. 3. Prepare fresh stock solutions. For in-vivo work, always prepare working solutions on the day of use[4]. 4. Use sterile techniques and high-purity solvents. |
| Precipitation observed in stock solution. | 1. Exceeded solubility limit. 2. Stored at an inappropriate temperature. 3. Solvent evaporation. | 1. Ensure the concentration does not exceed 30 mg/mL in DMSO or DMF[2]. 2. Store solutions as recommended (-20°C or -80°C)[1][4]. 3. Ensure containers are tightly sealed to prevent solvent loss. |
| Presence of unknown peaks in chromatographic analysis (e.g., HPLC). | 1. Degradation due to exposure to incompatible substances (e.g., strong alkalis)[1][6]. 2. Photolytic or thermal degradation (less likely, but possible with prolonged exposure)[6]. | 1. Review all buffers and reagents used in the experimental workflow for compatibility. Avoid strong acids/alkalis and oxidizing/reducing agents[1]. 2. Protect solutions from light and extreme temperatures where possible. |

Visual Guides

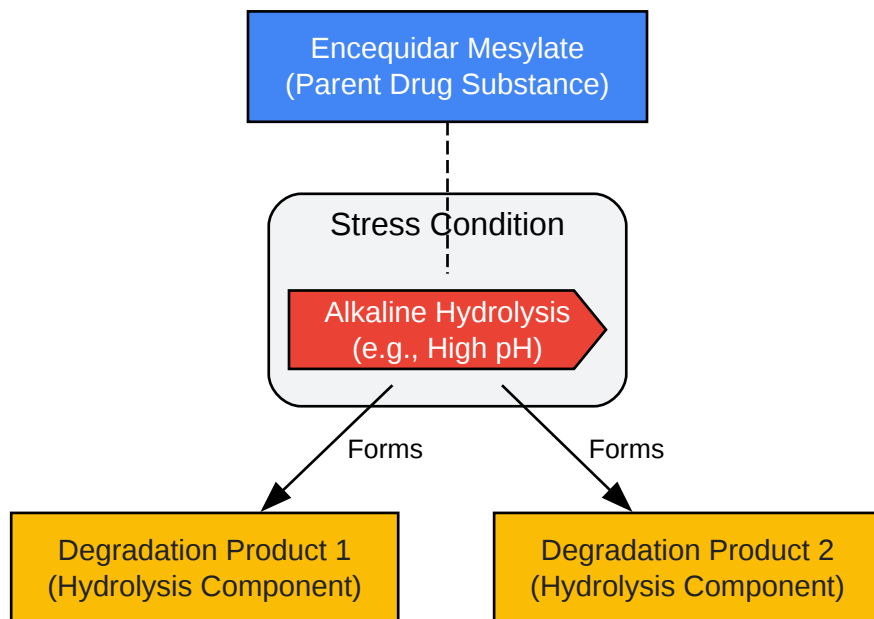
Troubleshooting Workflow for Stability Issues



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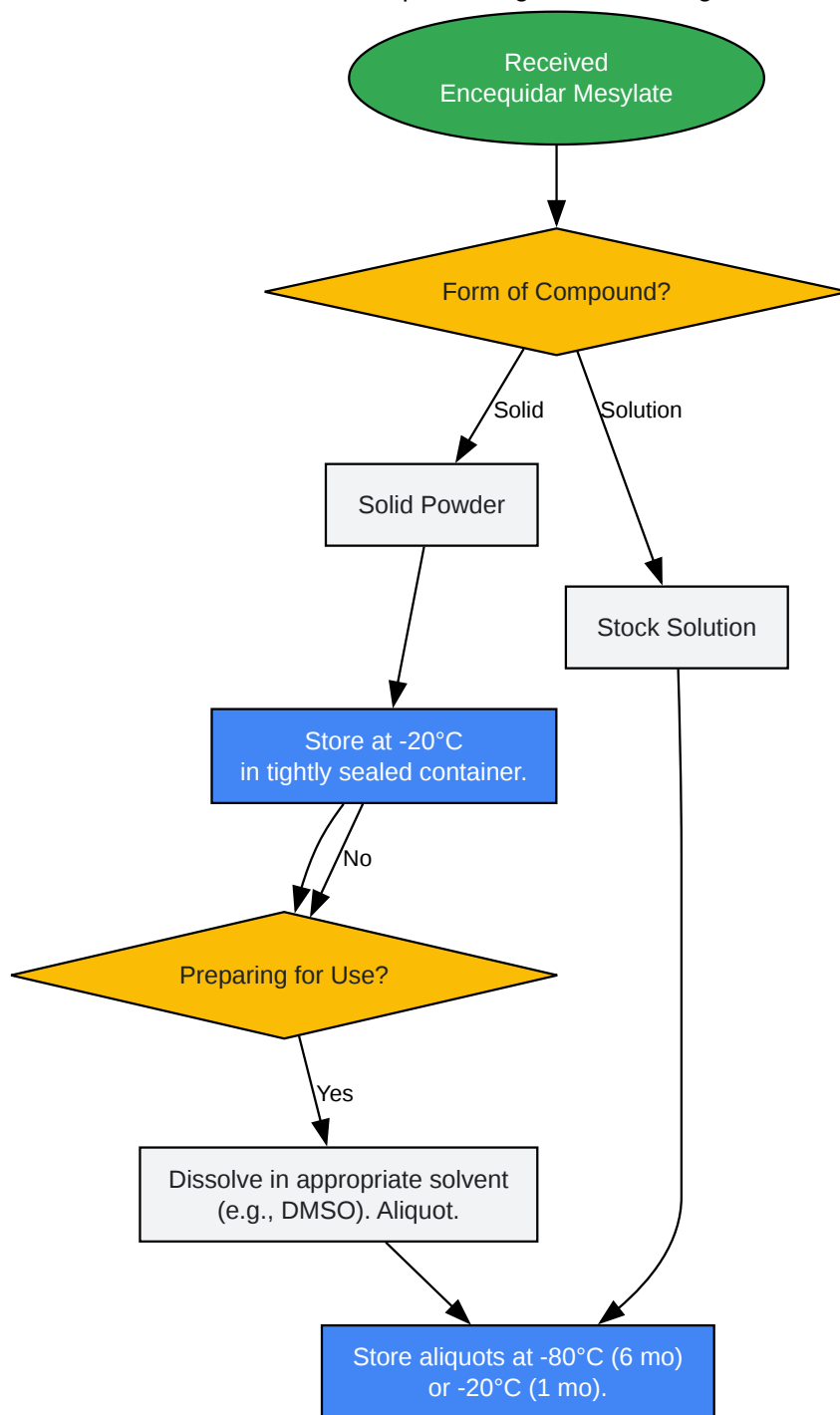
Caption: Troubleshooting workflow for stability issues.

Encequidar Mesylate Alkaline Degradation Pathway

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Caption: Known degradation pathway of **Encequidar Mesylate**.

Decision Tree for Proper Storage and Handling



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Caption: Storage and handling decision tree.

Experimental Protocols

Protocol: Forced Degradation Study for **Encequidar Mesylate**

This protocol outlines a general procedure for stress testing to identify potential degradation pathways and demonstrate the stability-indicating nature of an analytical method, based on ICH Q1A (R2) guidelines[9].

Objective: To assess the stability of **Encequidar Mesylate** under various stress conditions.

Materials:

- **Encequidar Mesylate** Active Pharmaceutical Ingredient (API)
- HPLC-grade Methanol, Acetonitrile, and Water
- Hydrochloric Acid (HCl)
- Sodium Hydroxide (NaOH)
- Hydrogen Peroxide (H₂O₂)
- Calibrated HPLC system with a suitable column (e.g., C18)
- Photostability chamber
- Oven

Methodology:

- Preparation of Stock Solution:
 - Accurately weigh and dissolve a known amount of **Encequidar Mesylate** in a suitable solvent (e.g., Methanol or DMSO) to prepare a concentrated stock solution.
- Stress Conditions: (Note: The specific concentrations and durations may require optimization.)

- Acid Hydrolysis: Mix the stock solution with an equal volume of 1N HCl. Incubate at an elevated temperature (e.g., 80-90°C) for a defined period (e.g., 2-4 hours). Neutralize the solution with 1N NaOH before analysis[9].
- Alkaline Hydrolysis: Mix the stock solution with an equal volume of 1N NaOH. Incubate at room or elevated temperature for a defined period. This condition is known to cause significant degradation[6]. Neutralize with 1N HCl before analysis.
- Oxidative Degradation: Treat the stock solution with a solution of hydrogen peroxide (e.g., 3-30% H₂O₂) and keep it at room temperature for a set time.
- Thermal Degradation: Expose the solid drug substance to dry heat in an oven (e.g., 105°C) for several hours. Also, expose the stock solution to heat (e.g., 80-90°C).
- Photolytic Degradation: Expose the solid drug and the stock solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200-watt hours/square meter in a photostability chamber.
- Sample Analysis:
 - Following exposure, dilute all stressed samples to a suitable concentration for analysis.
 - Analyze the samples using a validated stability-indicating HPLC method.
 - Compare the chromatograms of the stressed samples to that of an unstressed control sample to identify and quantify degradation products.
- Data Interpretation:
 - Assess the percentage of degradation for each condition.
 - The results will confirm the compound's lability under alkaline conditions and its relative stability under other stress factors, as reported in the literature[6][7]. This process helps in developing and validating an analytical method that can separate the parent compound from its degradation products.

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